

Essential Safety and Logistics for Handling Pentakis(dimethylamino)tantalum(V)

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Compound of Interest

Compound Name: *Pentakis(dimethylamino)tantalum(V)*

Cat. No.: *B008851*

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For researchers, scientists, and drug development professionals, the safe handling of reactive organometallic compounds is paramount. This document provides immediate and essential safety protocols, operational guidance, and disposal plans for **Pentakis(dimethylamino)tantalum(V)** (PDMAT). Adherence to these procedures is critical to ensure personal safety and maintain a secure laboratory environment.

Chemical Identifier:

- Name: **Pentakis(dimethylamino)tantalum(V)**
- Synonyms: PDMAT, TADMA, Ta(NMe₂)₅, Tantalum dimethylamide[1][2]
- CAS Number: 19824-59-0[2]

Hazard Identification and Safety Summary

Pentakis(dimethylamino)tantalum(V) is a highly reactive and hazardous compound requiring stringent safety measures. It is a water-reactive and flammable solid that can cause severe skin burns and eye damage.[1][3] The primary hazards are summarized in the table below.

Hazard Classification	Description	Precautionary Statement Codes
Flammable Solid	Flammable solid. [2]	H228
Water-Reactive	In contact with water, it releases flammable gases that may ignite spontaneously. [3]	H260
Skin Corrosion	Causes severe skin burns. [3] [4]	H314
Eye Damage	Causes serious eye damage. [4]	H318

Signal Word: Danger[\[2\]](#)[\[5\]](#)

Personal Protective Equipment (PPE)

Strict adherence to the use of appropriate Personal Protective Equipment (PPE) is mandatory when handling **Pentakis(dimethylamino)tantalum(V)**. The following table outlines the required PPE.

Body Part	Required PPE	Specifications and Recommendations
Hands	Chemical-resistant gloves	Neoprene or nitrile rubber gloves are recommended. [4]
Eyes/Face	Safety goggles and face shield	Chemical splash goggles or a face shield must be worn. [2] [4] Contact lenses should not be worn. [4]
Body	Flame-resistant lab coat	A long-sleeved, flame-resistant lab coat is necessary. [6]
Respiratory	Respirator (as needed)	Use in a well-ventilated fume hood. [6] If exposure through inhalation is possible, respiratory protection equipment is recommended. [4] A type P3 (EN 143) respirator cartridge may be appropriate. [2]

Experimental Protocol: Safe Handling of Pentakis(dimethylamino)tantalum(V)

This protocol details the step-by-step procedure for safely handling **Pentakis(dimethylamino)tantalum(V)** in a laboratory setting.

1. Preparation and Engineering Controls:

- Work must be conducted in a well-ventilated laboratory, specifically within a certified chemical fume hood.[\[4\]](#)[\[6\]](#)
- An inert atmosphere glovebox is the preferred environment for handling this air and moisture-sensitive compound.[\[1\]](#)[\[7\]](#)

- Ensure that an emergency eye wash station and safety shower are readily accessible in the immediate vicinity of the work area.[\[4\]](#)
- All glassware and equipment must be thoroughly dried and purged with an inert gas (e.g., argon or nitrogen) before use.

2. Handling Procedure:

- Before handling, ensure all required PPE is correctly worn.
- The compound should be handled and stored under an inert gas.[\[8\]](#)
- Avoid all contact with moisture, as it reacts violently with water to release flammable gases.[\[8\]](#)
- Keep away from heat, sparks, open flames, and hot surfaces. No smoking is permitted in the handling area.[\[5\]](#)[\[9\]](#)
- Ground and bond the container and receiving equipment to prevent static discharge.[\[5\]](#)
- Use explosion-proof electrical, ventilating, and lighting equipment.[\[5\]](#)
- Avoid the formation of dust.[\[4\]](#) Do not breathe dust.[\[4\]](#)

3. In Case of Exposure:

- Skin Contact: Immediately take off all contaminated clothing. Rinse the affected skin with plenty of water and soap.[\[3\]](#)[\[4\]](#) Seek immediate medical attention.[\[4\]](#)
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do so.[\[4\]](#) Seek immediate medical attention.[\[4\]](#)
- Inhalation: Move the person to fresh air and keep them comfortable for breathing.[\[9\]](#) Seek immediate medical attention.[\[9\]](#)
- Ingestion: Rinse the mouth with water. Do NOT induce vomiting.[\[8\]](#) Seek immediate medical attention.[\[4\]](#)[\[8\]](#)

Waste Disposal Plan

Proper disposal of **Pentakis(dimethylamino)tantalum(V)** and contaminated materials is crucial to prevent environmental contamination and ensure safety.

1. Quenching of Reactive Waste:

- Small amounts of residual **Pentakis(dimethylamino)tantalum(V)** should be carefully quenched. This should be done in a fume hood.
- Slowly add the reactive waste to a cooled, stirred, and less reactive solvent such as isopropanol.
- After the initial reaction subsides, slowly add a mixture of isopropanol and water to ensure complete decomposition.
- The final solution should be neutralized before disposal.

2. Disposal of Contaminated Materials:

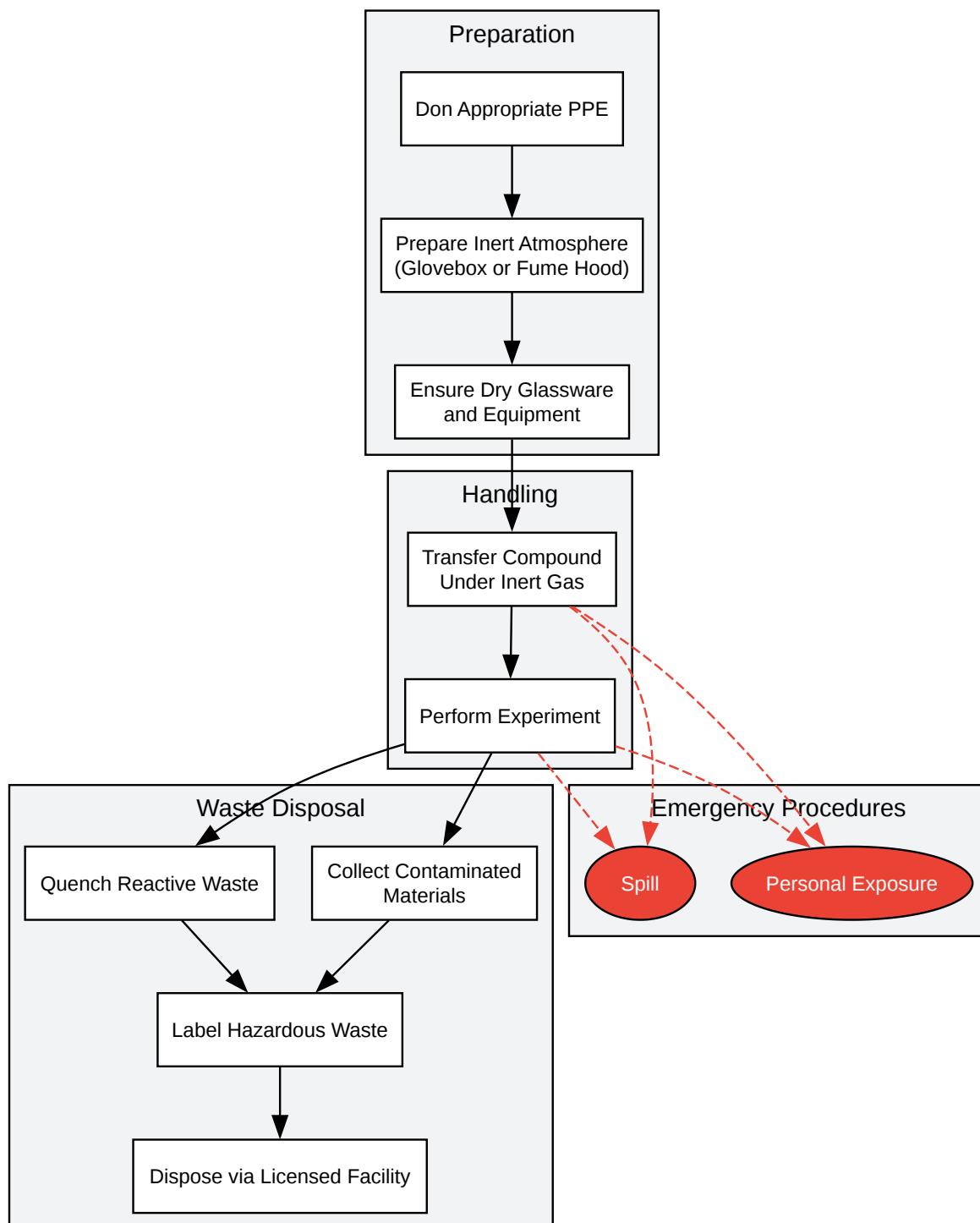
- All materials that have come into contact with **Pentakis(dimethylamino)tantalum(V)**, such as gloves, weighing paper, and pipette tips, should be collected in a designated, sealed container.
- This container should be clearly labeled as "Hazardous Waste: Tantalum-containing, Water-Reactive."

3. Final Disposal:

- Dispose of all waste in a safe manner in accordance with local, state, and federal regulations.[\[4\]](#)[\[8\]](#)
- Do not dispose of waste into the sewer system.[\[4\]](#)
- All waste should be handled by a licensed waste disposal facility.[\[4\]](#)

Workflow for Handling Pentakis(dimethylamino)tantalum(V)

Workflow for Handling Pentakis(dimethylamino)tantalum(V)



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Caption: A logical workflow for the safe handling and disposal of
Pentakis(dimethylamino)tantalum(V).

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